

4-Bromo-3-ethoxyaniline Hydrochloride: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *4-Bromo-3-ethoxyaniline hydrochloride*

Cat. No.: *B158802*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling protocols for **4-Bromo-3-ethoxyaniline hydrochloride** (CAS No: 846023-33-4). The information herein is intended to support laboratory safety and ensure the proper use of this compound in research and development settings.

Chemical and Physical Properties

Limited quantitative data is available for the physical and chemical properties of **4-Bromo-3-ethoxyaniline hydrochloride**. The following table summarizes the available information.

Property	Value	Source
Molecular Formula	C8H11BrClNO	[1][2]
Molecular Weight	252.54 g/mol	[3][4]
Appearance	Solid	
Purity	≥97%	[2][5]
CAS Number	846023-33-4	[2]
Storage Temperature	Room Temperature, under inert atmosphere	[3]
Melting Point	No data available	[6]
Boiling Point	No data available	[3]
Density	No data available	
Solubility	No data available	
Vapor Pressure	No data available	

Hazard Identification and Classification

4-Bromo-3-ethoxyaniline hydrochloride is classified as a hazardous substance. The primary hazards are summarized in the table below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	Category 3 (Respiratory system)	H335: May cause respiratory irritation

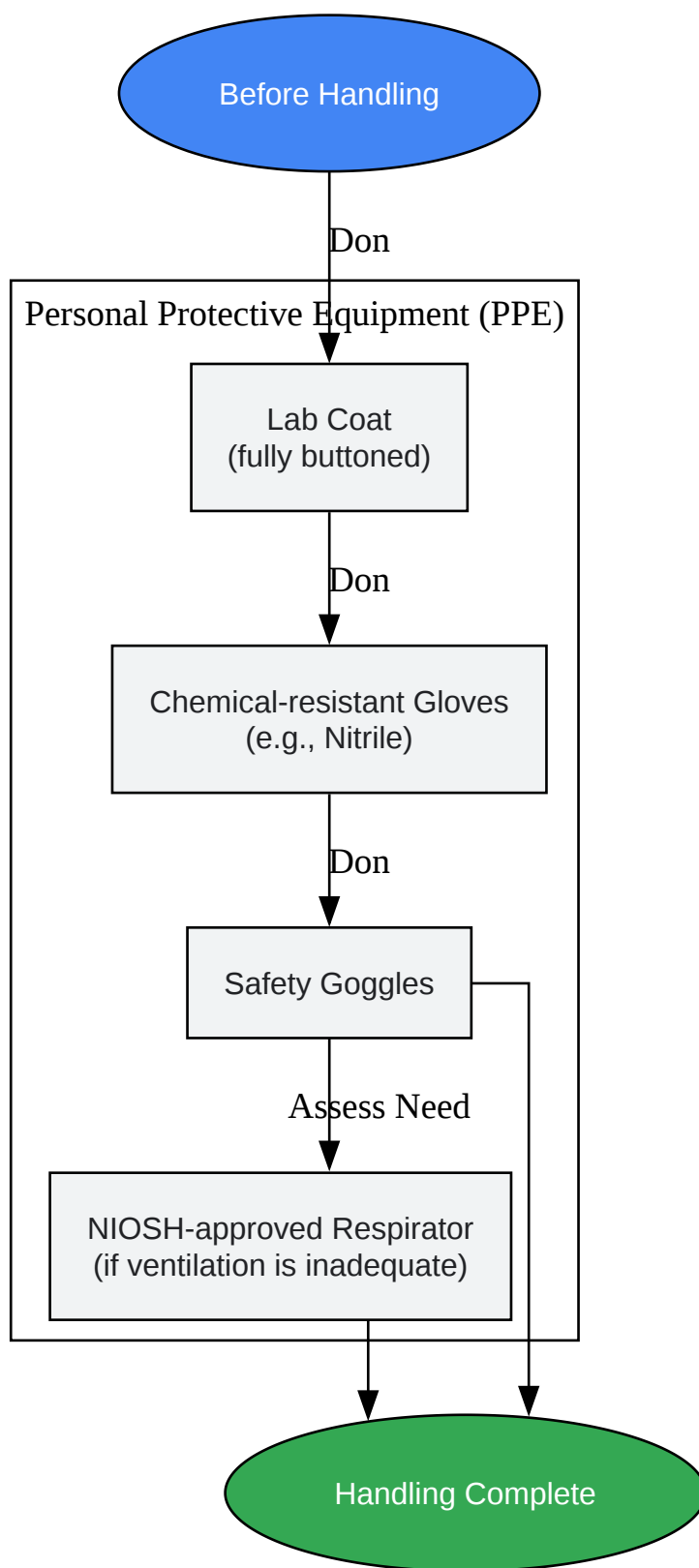
Signal Word: Warning

Experimental Protocols: Safe Handling and Storage

Adherence to strict safety protocols is essential when handling **4-Bromo-3-ethoxyaniline hydrochloride**. The following procedures are based on general guidelines for handling hazardous chemical powders.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Personal Protective Equipment (PPE)

A diagram of the required personal protective equipment is provided below.



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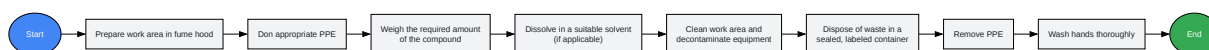
Caption: Required Personal Protective Equipment for handling **4-Bromo-3-ethoxyaniline hydrochloride**.

Engineering Controls

- Ventilation: All handling of **4-Bromo-3-ethoxyaniline hydrochloride** powder should be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[10]
- Safety Equipment: An eyewash station and safety shower must be readily accessible in the work area.[11]

Handling Procedures

The following workflow outlines the recommended procedure for handling **4-Bromo-3-ethoxyaniline hydrochloride** powder.



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Caption: Recommended workflow for handling **4-Bromo-3-ethoxyaniline hydrochloride** powder.

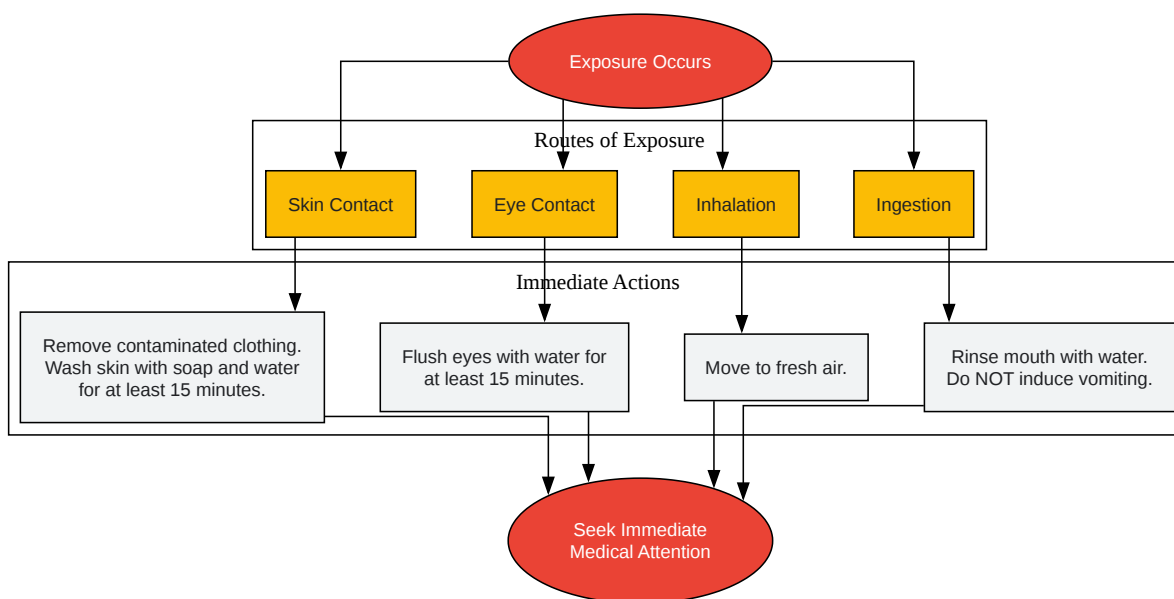
Storage

Store **4-Bromo-3-ethoxyaniline hydrochloride** in a tightly sealed container in a cool, dry, and well-ventilated area.[12] Keep away from incompatible materials such as strong oxidizing agents. The compound should be stored under an inert atmosphere.[3]

Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is crucial. The following diagrams outline the recommended emergency procedures.

Exposure Response

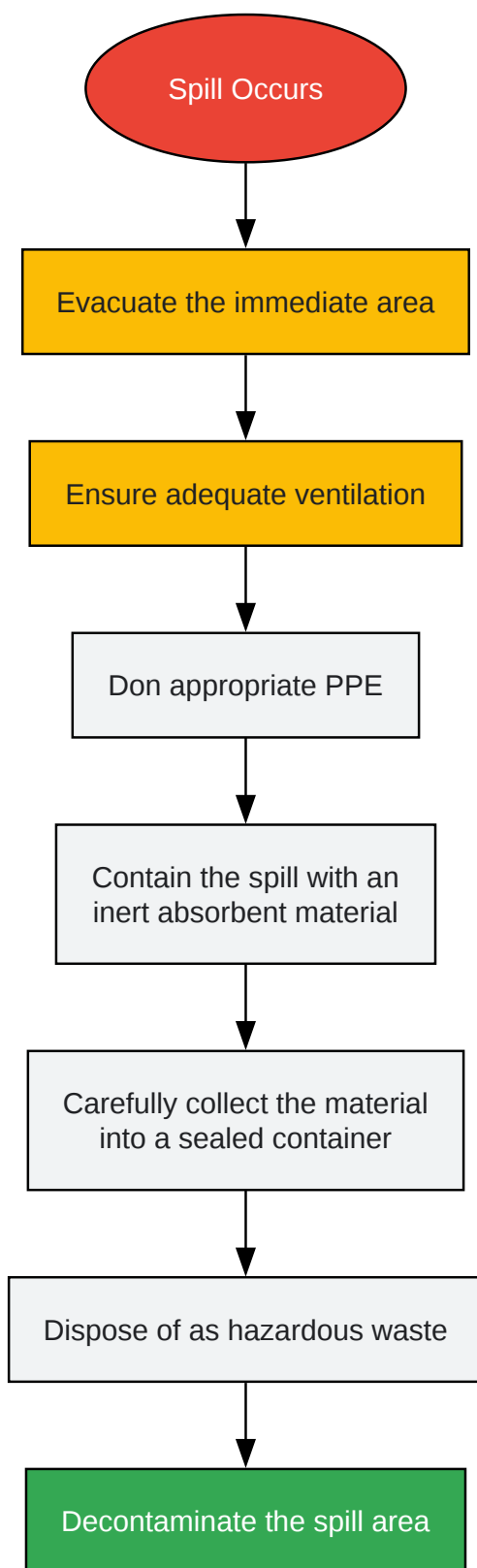


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Caption: Emergency procedures for exposure to **4-Bromo-3-ethoxyaniline hydrochloride**.

General first aid measures for aniline compounds include flushing the affected area with copious amounts of water.[13][14] It is critical to seek immediate medical attention following any exposure.[11]

Spill Response



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Caption: General spill response workflow for **4-Bromo-3-ethoxyaniline hydrochloride**.

For large spills, evacuate the area and contact environmental health and safety personnel.[13]

Toxicological Information

Detailed toxicological data for **4-Bromo-3-ethoxyaniline hydrochloride** is not readily available. The hazard classifications are based on data from similar compounds. The primary health effects are summarized below.

Effect	Description
Acute Effects	Harmful if swallowed, inhaled, or in contact with skin. Causes irritation to the skin, eyes, and respiratory system.
Chronic Effects	No data available.
Carcinogenicity	No data available.
Mutagenicity	No data available.
Teratogenicity	No data available.

Disposal Considerations

Dispose of **4-Bromo-3-ethoxyaniline hydrochloride** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.[8]

Disclaimer

This document is intended as a guide and does not replace a formal risk assessment. All laboratory personnel should be trained in the proper handling of hazardous materials and should consult the Safety Data Sheet (SDS) before use.

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References

- 1. appchemical.com [appchemical.com]
- 2. calpaclab.com [calpaclab.com]
- 3. 846023-33-4|4-Bromo-3-ethoxyaniline hydrochloride|BLD Pharm [bldpharm.com]
- 4. parchem.com [parchem.com]
- 5. 4-Bromo-3-ethoxyaniline hydrochloride 97% | CAS: 846023-33-4 | AChemBlock [achemblock.com]
- 6. fishersci.com [fishersci.com]
- 7. ddpsinc.com [ddpsinc.com]
- 8. safety.duke.edu [safety.duke.edu]
- 9. safety.duke.edu [safety.duke.edu]
- 10. 9.4 Guidelines for Working with Particularly Hazardous Substances | Environment, Health and Safety [ehs.cornell.edu]
- 11. ipo.rutgers.edu [ipo.rutgers.edu]
- 12. tradingchem.com [tradingchem.com]
- 13. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 14. Aniline | Medical Management Guidelines | Toxic Substance Portal | ATSDR [wwwn.cdc.gov]
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